

ethyl 4-cyanotetrahydro-2H-pyran-4-carboxylate

molecular weight and formula

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Compound of Interest

Compound Name: ethyl 4-cyanotetrahydro-2H-pyran-4-carboxylate

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Technical Guide: Ethyl 4-Cyanotetrahydro-2H-pyran-4-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **ethyl 4-cyanotetrahydro-2H-pyran-4-carboxylate**, a heterocyclic building block with applications in medicinal chemistry and organic synthesis. This document outlines its key physicochemical properties, and discusses its synthesis and potential applications.

Core Compound Properties

The fundamental molecular and physical properties of **ethyl 4-cyanotetrahydro-2H-pyran-4-carboxylate** are summarized below.

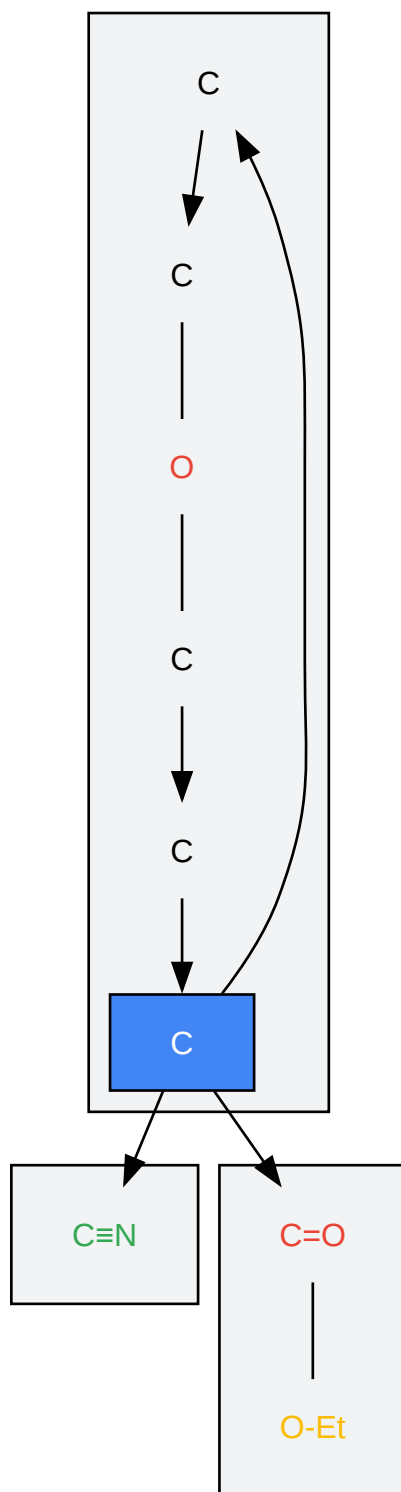
Property	Value
Molecular Formula	C ₉ H ₁₃ NO ₃ [1] [2] [3]
Molecular Weight	183.20 g/mol [1]
Alternate Molecular Weight	183.207 g/mol [2]
CAS Number	30431-99-3 [1] [2]
Physical Form	Light yellow to yellow liquid
Boiling Point	125 °C at 16 Torr
Density	1.1109 g/cm ³
Storage Temperature	2-8°C, sealed in a dry environment [4] [5]

Synthesis Pathway

A detailed, step-by-step experimental protocol for the synthesis of **ethyl 4-cyanotetrahydro-2H-pyran-4-carboxylate** is not extensively detailed in publicly available literature. However, a common synthetic route involves the reaction of bis(2-chloroethyl) ether with ethyl cyanoacetate. This process is noted to be a multi-step reaction with a historically low overall yield. The synthesis generally proceeds by first forming the **ethyl 4-cyanotetrahydro-2H-pyran-4-carboxylate** intermediate, which can then be hydrolyzed and subsequently decarboxylated to yield 4-cyanotetrahydropyran.

Logical Relationship: Chemical Structure

The following diagram illustrates the chemical structure of **ethyl 4-cyanotetrahydro-2H-pyran-4-carboxylate**.



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Caption: Chemical structure of **ethyl 4-cyanotetrahydro-2H-pyran-4-carboxylate**.

Applications in Drug Development

Ethyl 4-cyanotetrahydro-2H-pyran-4-carboxylate serves as a valuable intermediate in the synthesis of more complex molecules. Notably, it is utilized in the preparation of Imidazo[1,2-a]pyridinyl derivatives, which have been investigated as inhibitors of IRAK4 (Interleukin-1 receptor-associated kinase 4), a key target in inflammatory disease research.

Experimental Workflow: A Conceptual Overview

The following diagram outlines a conceptual workflow for the synthesis and purification of a target compound derived from **ethyl 4-cyanotetrahydro-2H-pyran-4-carboxylate**, based on general laboratory practices.



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Caption: Conceptual workflow for synthesis and purification.

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